

# An In-Depth Technical Guide to 4-Hydroxyphenylpropionylglycine

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Compound of Interest		
Compound Name:	4-Hydroxyphenylpropionylglycine	
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This guide provides a comprehensive overview of the chemical structure, properties, and metabolic origins of **4-Hydroxyphenylpropionylglycine**. It is intended for researchers, scientists, and drug development professionals.

### **Core Chemical Structure and Properties**

**4-Hydroxyphenylpropionylglycine**, also known as N-[3-(4-hydroxyphenyl)-1-oxopropyl]-glycine, is a metabolite resulting from the conjugation of 4-hydroxyphenylpropionic acid and glycine. Its chemical structure consists of a 4-hydroxyphenylpropionyl group amide-linked to the amino group of glycine.

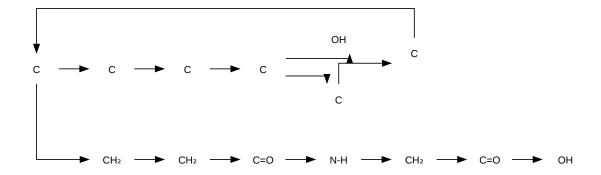
Table 1: Chemical and Physical Properties of 4-Hydroxyphenylpropionylglycine



Property	Value
Molecular Formula	C11H13NO4
Molecular Weight	223.23 g/mol
CAS Number	3850-43-9
Appearance	Solid
SMILES	O=C(O)CNC(=O)CCC1=CC=C(O)C=C1
InChI	InChI=1S/C11H13NO4/c13-9-4-1-8(2-5-9)3-6- 10(14)12-7-11(15)16/h1-2,4-5,13H,3,6-7H2, (H,12,14)(H,15,16)

### **Visualization of the Molecular Structure**

The following diagram illustrates the two-dimensional structure of the **4- Hydroxyphenylpropionylglycine** molecule.



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Molecular structure of 4-Hydroxyphenylpropionylglycine.

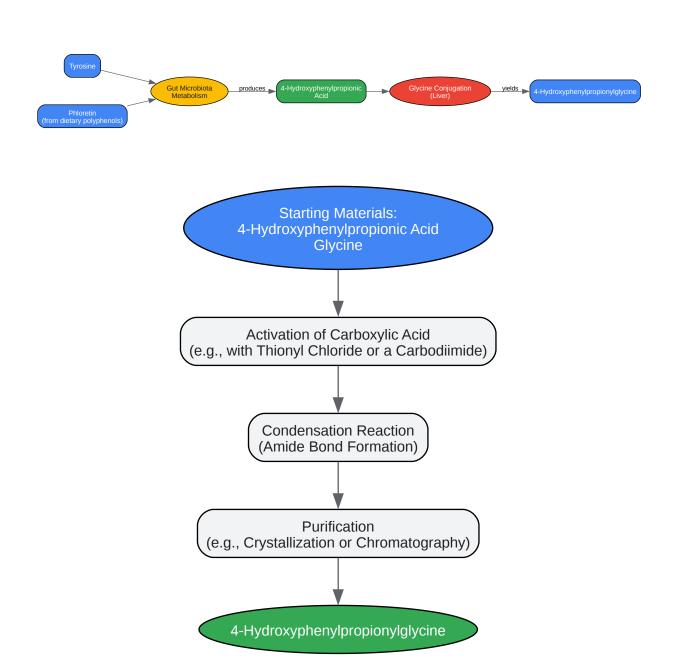


### **Metabolic Pathways and Synthesis**

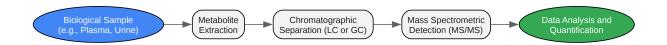
**4-Hydroxyphenylpropionylglycine** is a product of mammalian and gut microbial metabolism. It is primarily formed through the glycine conjugation of 4-hydroxyphenylpropionic acid, which itself is a metabolite of dietary polyphenols and the amino acid tyrosine.

### **Metabolic Origin**

The metabolic pathway leading to the formation of **4-Hydroxyphenylpropionylglycine** involves several steps, primarily occurring in the liver and influenced by the gut microbiome.







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